

Application of 5-Bromo-N-ethylnicotinamide in Medicinal Chemistry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-N-ethylnicotinamide

Cat. No.: B064916

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Introduction

5-Bromo-N-ethylnicotinamide is a halogenated derivative of nicotinamide, a class of compounds with significant interest in medicinal chemistry. While specific research on the N-ethyl derivative is limited in publicly available literature, its structural similarity to other 5-brominated nicotinamide analogs, such as 5-bromo-N-methylnicotinamide and 5-bromonicotinic acid, suggests a high potential for diverse biological activities.[1][2][3] The presence of a bromine atom at the 5-position of the pyridine ring provides a handle for further chemical modification, making it a valuable scaffold in drug discovery.[4] This document outlines potential applications, hypothesized mechanisms of action, and detailed experimental protocols to guide researchers in exploring the therapeutic potential of **5-Bromo-N-ethylnicotinamide**.

Potential Therapeutic Applications

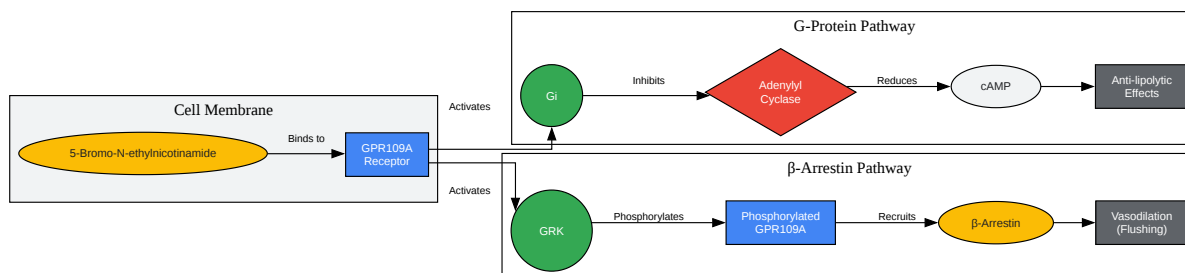
Based on the activities of structurally related compounds, **5-Bromo-N-ethylnicotinamide** is a candidate for investigation in the following therapeutic areas:

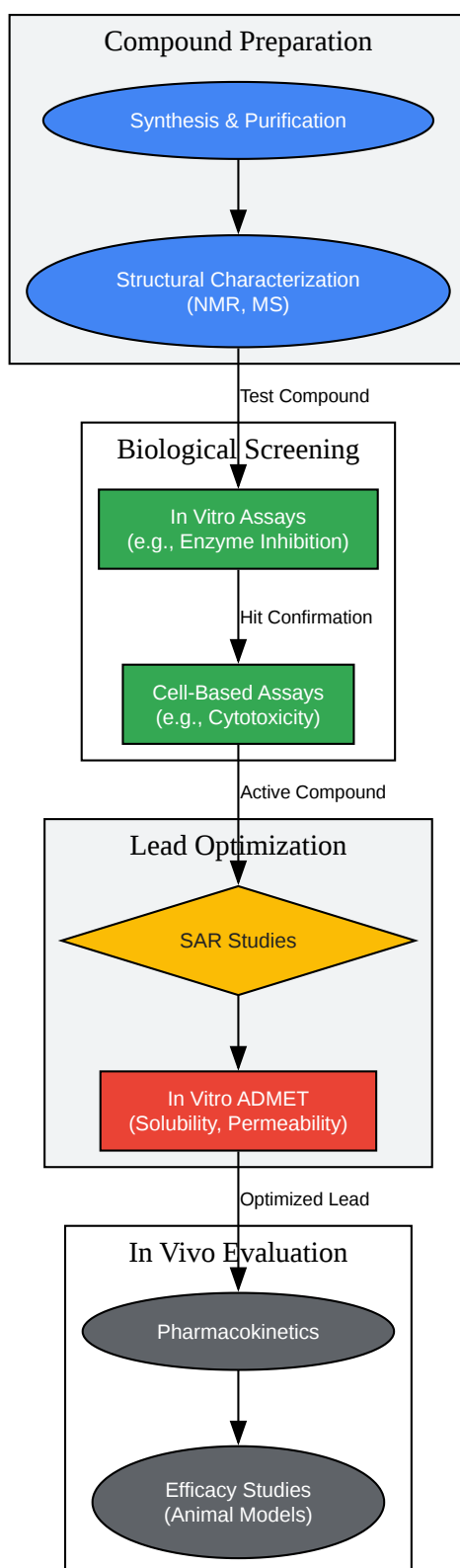
- **Oncology:** As an inhibitor of enzymes like poly(ADP-ribose) polymerase (PARP) or various kinases, which are crucial targets in cancer therapy.[3]

- Infectious Diseases: By targeting microbial enzymes such as nicotinamidases, it could serve as a novel antimicrobial agent.^[1]
- Metabolic Disorders: Through potential modulation of receptors like GPR109A, which is involved in lipid metabolism.^[2]
- Neurodegenerative Diseases: By influencing pathways involved in cellular energy and stress responses, similar to other nicotinamide derivatives.

Hypothesized Mechanism of Action: GPR109A Signaling

One plausible mechanism of action for **5-Bromo-N-ethylnicotinamide**, extrapolated from the known activity of 5-bromonicotinic acid, is the modulation of the G-protein coupled receptor 109A (GPR109A).^[2] Activation of this receptor can initiate two distinct signaling cascades: a G-protein-dependent pathway and a β -arrestin-dependent pathway.





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References

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- To cite this document: BenchChem. [Application of 5-Bromo-N-ethylnicotinamide in Medicinal Chemistry: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064916#application-of-5-bromo-n-ethylnicotinamide-in-medicinal-chemistry]

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